

Technical Guide: Safe Handling & Application of 4-Methoxycyclohexane-1-sulfonyl Chloride

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Compound of Interest

Compound Name:	4-Methoxycyclohexane-1-sulfonyl chloride
CAS No.:	1565980-23-5
Cat. No.:	B2838336

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Document Control:

- Compound: **4-Methoxycyclohexane-1-sulfonyl chloride**^[1]^[2]
- CAS Registry Number: 1565980-23-5^[2]
- Version: 1.0 (Technical Advisory)

Part 1: Executive Technical Summary

In drug discovery, **4-Methoxycyclohexane-1-sulfonyl chloride** serves as a critical aliphatic sulfonylating reagent. Unlike its aromatic counterparts (e.g., tosyl chloride), this cyclohexane derivative introduces a non-planar, lipophilic, yet polar-modulated motif essential for optimizing the metabolic stability and solubility profiles of lead compounds.

However, its handling requires a nuanced understanding of aliphatic sulfonyl chloride instability. While often classified with standard GHS warnings, this compound possesses a "latent" corrosivity hazard: upon contact with ambient moisture, it hydrolyzes to release hydrochloric

acid (HCl) and the corresponding sulfonic acid. This guide bridges the gap between the Safety Data Sheet (SDS) and the practical realities of the laboratory bench.

Compound Identity & Physicochemical Profile[1][2][3][4][5][6]

Property	Data / Specification
CAS Number	1565980-23-5
IUPAC Name	4-Methoxycyclohexane-1-sulfonyl chloride
Molecular Formula	C ₇ H ₁₃ ClO ₃ S
Molecular Weight	212.69 g/mol
SMILES	<chem>COC1CCC(S(=O)(=O)Cl)CC1</chem>
Physical State	Solid or Viscous Oil (Lot dependent; low melting point anticipated)
Solubility	Soluble in DCM, THF, EtOAc; Reacts violently with Water/Alcohols

Part 2: Hazard Architecture & Safety Logic

The "Hidden" Hazard: Hydrolytic Instability

While specific vendor SDSs may classify this compound primarily as Harmful if Swallowed (H302) or an Irritant (H315/H319), seasoned chemists must treat it as Corrosive (H314) due to its functional group behavior.

The Mechanism of Hazard:

- Inhalation Risk: Opening a bottle stored improperly can release a "puff" of HCl gas.
- Pressure Buildup: Storage containers may pressurize over time if moisture ingress occurs.

Personal Protective Equipment (PPE) Matrix

Zone	PPE Requirement	Rationale
Ocular	Chemical Splash Goggles + Face Shield	Standard safety glasses are insufficient against corrosive mist or violent hydrolysis splashes.
Dermal	Double Nitrile Gloves (Outer: 8 mil)	Sulfonyl chlorides penetrate thin nitrile; double gloving provides a "sacrificial" outer layer.
Respiratory	Fume Hood (Face velocity > 100 fpm)	Essential to capture HCl off-gassing.

Part 3: Operational Protocols

Protocol A: The "Dry Chain" Handling (Storage to Reaction)

Objective: Transfer reagent without hydrolysis or contamination.

- Equilibration: Remove the container from cold storage (2–8°C) and place it in a desiccator. Allow it to warm to room temperature before opening.
 - Why? Opening a cold bottle condenses atmospheric moisture inside, accelerating degradation.
- Inert Weighing:
 - Flush the weighing vessel with Nitrogen () or Argon ().
 - Use a wide-mouth glass spatula (avoid metal if possible to prevent catalytic decomposition).

- Critical Step: Do not return excess reagent to the stock bottle.
- Solvent Selection: Dissolve immediately in anhydrous solvent (DCM or THF).
 - Validation: The solution should remain clear. Cloudiness indicates hydrolysis (formation of insoluble sulfonic acid or HCl salts).

Protocol B: Reaction Setup (Schotten-Baumann Conditions)

Context: Synthesizing a sulfonamide from an amine.

- Base Scavenger: Always employ a non-nucleophilic base (e.g., DIPEA, Pyridine) or an inorganic base () in excess (1.2 – 2.0 equiv).
 - Why? The reaction generates HCl.^{[3][4]} Unneutralized acid will protonate the amine nucleophile, stalling the reaction.
- Temperature Control: Add the sulfonyl chloride solution dropwise at 0°C.
 - Exotherm Control: The sulfonylation is exothermic. High temperatures promote side reactions (hydrolysis).
- Monitoring: Monitor by TLC or LCMS.
 - Note: The sulfonyl chloride is unstable on many LCMS columns (hydrolyzes to acid). Monitor the disappearance of the amine instead.

Protocol C: Quenching & Waste Disposal

The "Controlled Hydrolysis" System: Never dump unreacted sulfonyl chloride directly into an aqueous waste drum. It can form a "delayed bomb" or geyser.

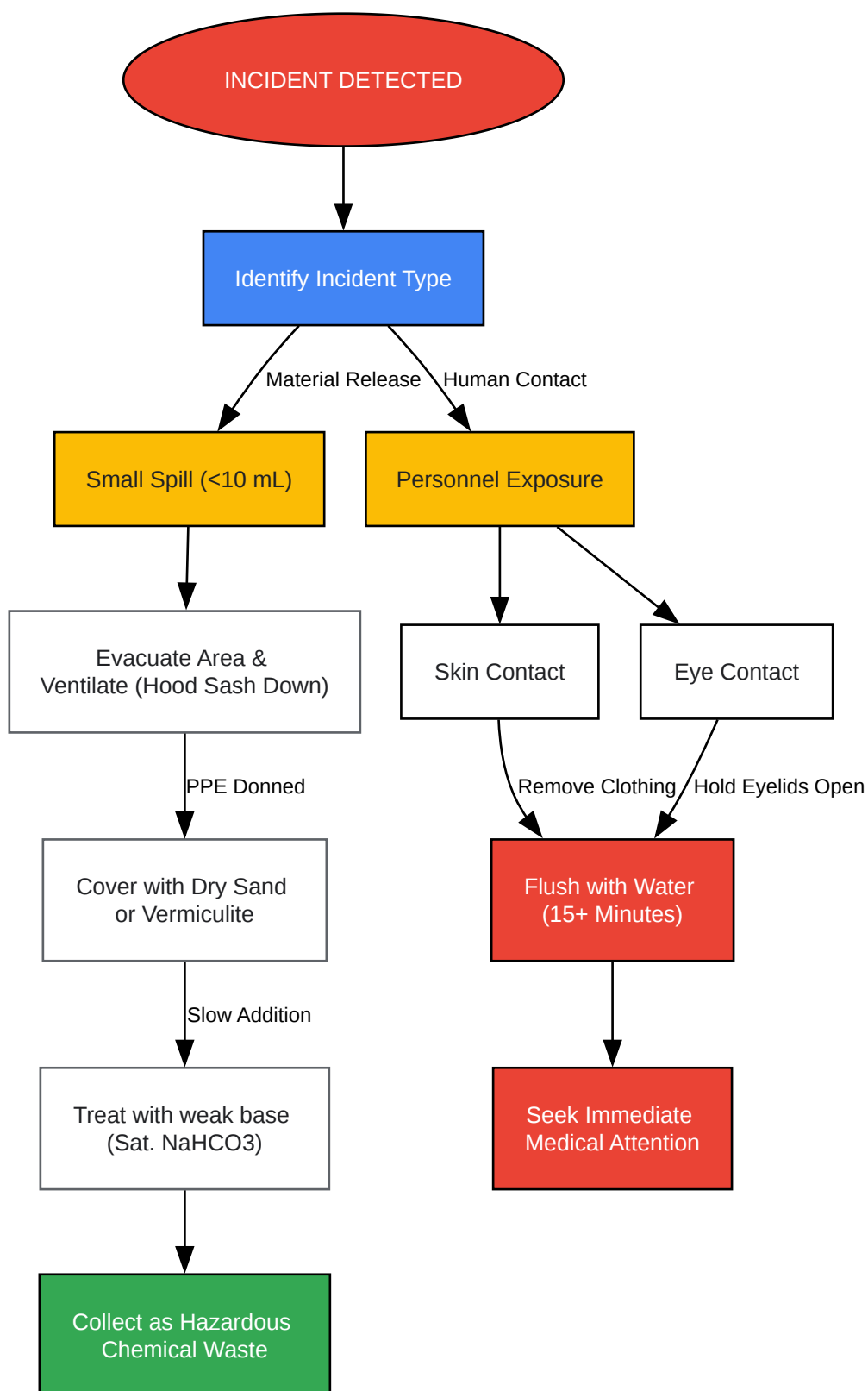
- Cool: Place reaction vessel in an ice bath.
- Dilute: Add a sacrificial nucleophile (e.g., 10% aqueous ammonium hydroxide or saturated

) dropwise.

- Chemistry: Converts residual R-SO₂Cl to the sulfonamide (stable) or sulfonate salt (water-soluble).
- Verify: Stir for 30 minutes. Check pH to ensure neutrality/basicity.

Part 4: Visualizing the Safety Workflow

The following diagram illustrates the decision logic for handling spills or exposure, utilizing the DOT language for clarity.



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Caption: Decision matrix for immediate response to **4-Methoxycyclohexane-1-sulfonyl chloride** incidents.^{[2][5][6][7][8]}

Part 5: References

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